

A Technical Guide to Octyl Acetate Isomers

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Compound of Interest

Compound Name: 4-Octyl acetate

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This technical guide provides an in-depth overview of octyl acetate, focusing on the chemical identifiers, physicochemical properties, and relevant experimental protocols for two of its isomers: n-octyl acetate and sec-octyl acetate (octan-4-yl acetate). This document is intended to serve as a comprehensive resource for professionals in research and development.

Chemical Identification and Nomenclature

The term "octyl acetate" can refer to several isomers. For clarity, this guide will distinguish between the straight-chain ester, n-octyl acetate, and an important branched isomer, octan-4-yl acetate, which is likely what is meant by the query "**4-Octyl acetate**".

Identifier	n-Octyl Acetate	Octan-4-yl Acetate
IUPAC Name	octyl acetate	octan-4-yl acetate
CAS Number	112-14-1	5921-87-9
Synonyms	Acetic acid, octyl ester; Caprylyl acetate; Octyl ethanoate	4-Octanol, acetate
Molecular Formula	C ₁₀ H ₂₀ O ₂	C ₁₀ H ₂₀ O ₂
Molecular Weight	172.27 g/mol	172.27 g/mol

Physicochemical Properties

The following table summarizes the key physical and chemical properties of n-octyl acetate. Data for octan-4-yl acetate is less readily available in the literature.

Property	n-Octyl Acetate	Reference
Appearance	Colorless liquid	[1]
Odor	Fruity, orange-like	[1]
Boiling Point	211 °C (at 760 mmHg)	[1]
Melting Point	-38.5 °C	[1]
Density	0.867 g/mL at 25 °C	[2]
Solubility in Water	Practically insoluble	[2]
Solubility in Organic Solvents	Soluble in ethanol and ether	[1]
Refractive Index (n _{20/D})	1.418	[2]
Flash Point	86 °C	[1]

Experimental Protocols

Synthesis of n-Octyl Acetate via Fischer Esterification

This protocol details a standard laboratory procedure for the synthesis of n-octyl acetate.

Materials:

- 1-Octanol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid (catalyst)
- 5% Sodium Bicarbonate solution
- Saturated Sodium Chloride solution (brine)

- Anhydrous Sodium Sulfate
- Diethyl ether (or other suitable extraction solvent)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 1-octanol and a molar excess of glacial acetic acid (e.g., 1.5 to 2 equivalents).
- **Catalysis:** Carefully add a catalytic amount of concentrated sulfuric acid (a few drops) to the reaction mixture.
- **Reflux:** Heat the mixture to reflux for 2-3 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and dilute with diethyl ether.
 - Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the excess acetic acid and sulfuric acid), and finally with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Remove the solvent by rotary evaporation.
 - The crude n-octyl acetate can be purified by fractional distillation under reduced pressure.

Biological Significance and Applications

n-Octyl acetate is a naturally occurring ester found in citrus fruits and is used as a flavoring and fragrance agent.^[1] In a research context, it has been a target molecule in metabolic

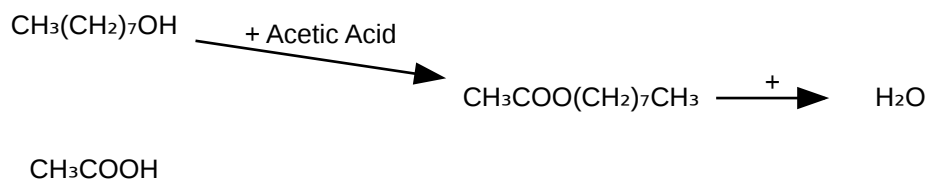
engineering studies. For instance, engineered *Escherichia coli* has been used for the biosynthesis of n-octyl acetate. This involves the heterologous expression of genes to create a synthetic pathway for its production.

Mandatory Visualizations

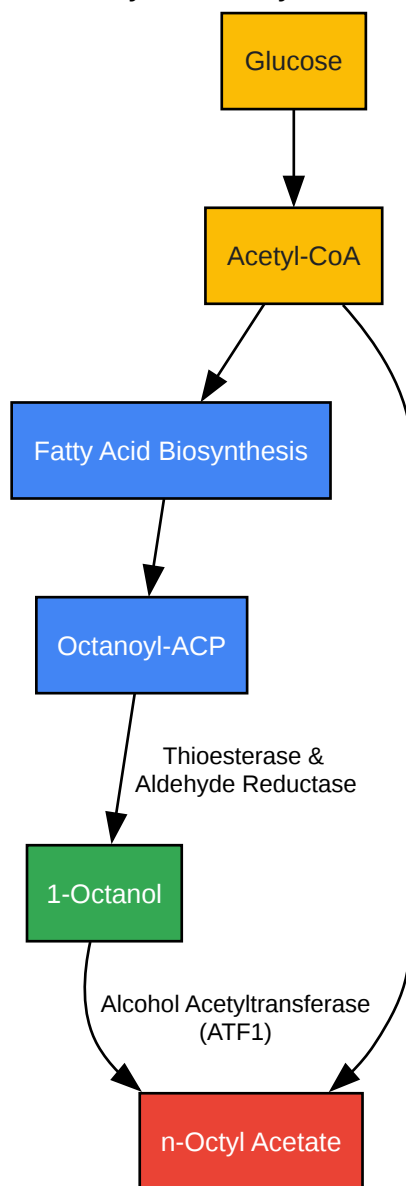
Fischer Esterification of 1-Octanol

The following diagram illustrates the chemical reaction for the synthesis of n-octyl acetate.

Fischer Esterification of 1-Octanol



Engineered Pathway for n-Octyl Acetate Production

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References

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